

Benzyl (cyanomethyl)carbamate: A Versatile Reagent in Organic Synthesis

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Compound of Interest

Compound Name: Benzyl (cyanomethyl)carbamate

Cat. No.: B1267739

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Introduction: **Benzyl (cyanomethyl)carbamate**, also known as N-(Benzyloxycarbonyl)aminoacetonitrile, is a valuable reagent in organic synthesis, particularly in the preparation of nitrogen-containing compounds. Its unique bifunctional nature, possessing both a protected amine and a reactive nitrile group, allows for a diverse range of chemical transformations. This document provides detailed application notes and protocols for the use of **Benzyl (cyanomethyl)carbamate** in research and development, with a focus on its role in the synthesis of amino acids and heterocyclic systems.

Physicochemical Properties and Safety Information

Benzyl (cyanomethyl)carbamate is a white to off-white solid with a molecular weight of 190.20 g/mol ^[1]. It is soluble in many organic solvents. Safety precautions should be taken when handling this compound, as it is harmful if swallowed, in contact with skin, or if inhaled. Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used.

Property	Value	Reference
CAS Number	3589-41-1	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	190.20 g/mol	[1]
Melting Point	61-63 °C	
Appearance	Solid	

Applications in Organic Synthesis

Benzyl (cyanomethyl)carbamate serves as a key building block for various organic molecules, leveraging the reactivity of its cyanomethyl group and the protecting nature of the benzyloxycarbonyl (Cbz) group.

Synthesis of α -Amino Acids

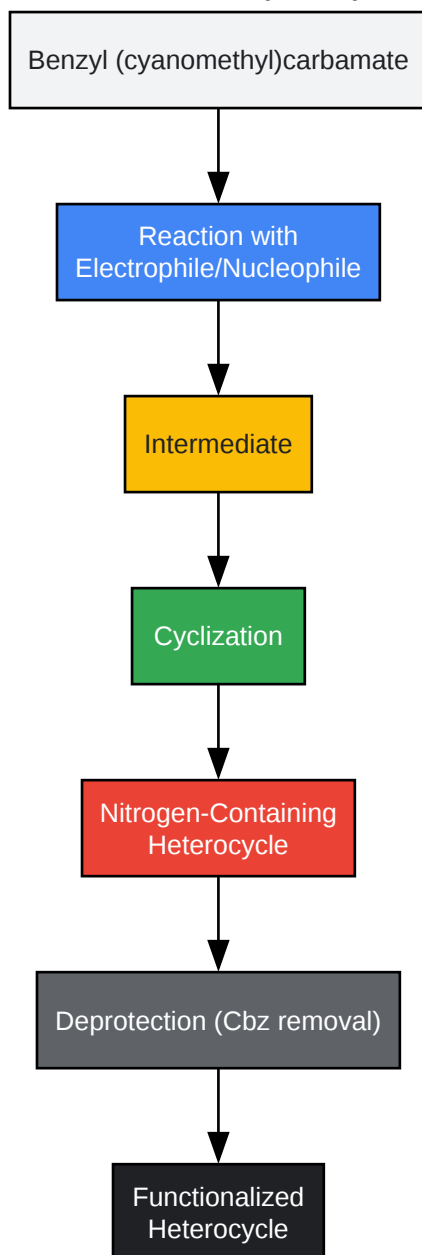
The cyanomethyl group can be hydrolyzed to a carboxylic acid, providing a straightforward route to N-Cbz protected glycine. This protected amino acid is a fundamental component in peptide synthesis.

Precursor to Nitrogen-Containing Heterocycles

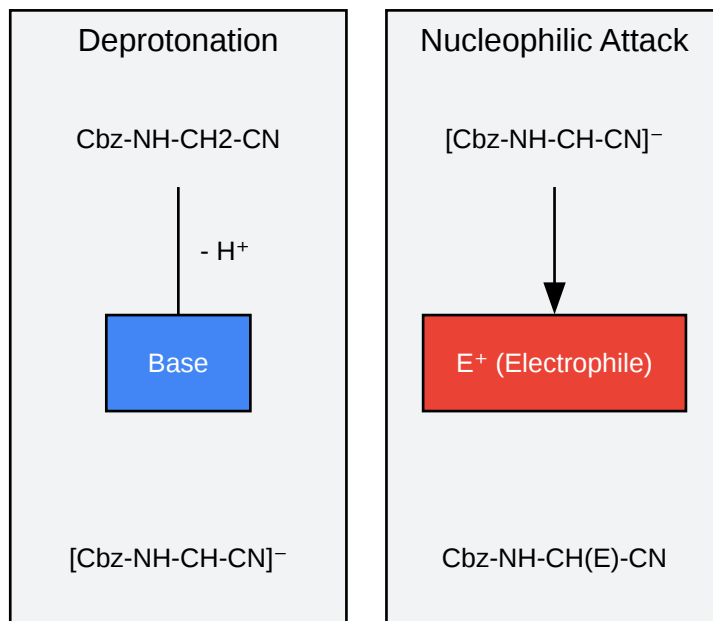
The presence of both a nucleophilic nitrogen (after deprotection) and an electrophilic nitrile group (which can be transformed into other functional groups) makes **Benzyl (cyanomethyl)carbamate** a versatile precursor for the synthesis of various nitrogen-containing heterocycles.[2][3][4][5][6] These heterocyclic scaffolds are prevalent in many pharmaceuticals and biologically active compounds.[3][4][5][6]

A general workflow for the utilization of **Benzyl (cyanomethyl)carbamate** in heterocyclic synthesis is outlined below:

Workflow for Heterocycle Synthesis



Reaction with Electrophiles



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